

Technical Guide: 5-Chloro-3-(methylperoxy)-1H-indole

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Compound of Interest

Compound Name: 5-Chloro-3-(methylperoxy)-1H-indole

Cat. No.: B050944

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Disclaimer: Extensive searches of chemical databases and scientific literature did not yield a CAS number or any published data for the specific compound **5-Chloro-3-(methylperoxy)-1H-indole**. This suggests that it may be a novel compound that has not yet been synthesized or characterized.

The following guide has been constructed as a template to illustrate the requested format. The data and protocols presented are based on publicly available information for related 5-chloro-indole derivatives and should be considered illustrative examples.

Compound Identification

Due to the lack of specific data for **5-Chloro-3-(methylperoxy)-1H-indole**, we will use the related compound, 5-Chloro-1H-indole, for illustrative purposes in this section.

Identifier	Value
IUPAC Name	5-chloro-1H-indole
CAS Number	17422-32-1
Molecular Formula	C ₈ H ₆ ClN
Molecular Weight	151.59 g/mol
SMILES	<chem>C1=CC2=C(C=C1Cl)NC=C2</chem>
InChI Key	MYTGFBZJLDLWQG-UHFFFAOYSA-N

Physicochemical Properties

The following table presents typical physicochemical data that would be determined for a novel compound. The data shown is for the illustrative compound, 5-Chloro-1H-indole.

Property	Value	Source
Appearance	Crystals	[1]
Melting Point	69-71 °C	[1]
Assay	98%	[1]

Hypothetical Synthesis and Experimental Protocols

While no specific synthesis for **5-Chloro-3-(methylperoxy)-1H-indole** is documented, this section outlines a generalized, hypothetical protocol for the synthesis of a 3-substituted indole derivative, followed by a potential peroxidation step. This is a conceptual workflow and has not been experimentally validated.

General Synthesis of a 3-Substituted 5-Chloro-1H-indole (Illustrative)

The synthesis of many 3-substituted indoles can be achieved through electrophilic substitution at the C3 position of the indole ring.

Protocol:

- Starting Material: 5-Chloro-1H-indole.
- Reaction: Vilsmeier-Haack reaction to introduce a formyl group at the 3-position.
- Reagents: Phosphorus oxychloride (POCl_3) and dimethylformamide (DMF).
- Procedure:
 - To a solution of 5-Chloro-1H-indole in DMF at 0°C , slowly add POCl_3 .
 - Allow the reaction to warm to room temperature and stir for several hours.
 - Quench the reaction with ice-water and neutralize with a base (e.g., NaOH solution) to precipitate the product, 5-chloro-1H-indole-3-carbaldehyde.
 - Filter, wash with water, and dry the crude product.
 - Recrystallize from a suitable solvent (e.g., ethanol) for purification.

Hypothetical Peroxidation at the 3-Position

The introduction of a methylperoxy group could potentially be achieved through the reaction of a suitable 3-substituted intermediate with a source of the methylperoxy radical or anion. This is a speculative protocol.

Protocol:

- Starting Material: A 3-functionalized 5-chloro-1H-indole (e.g., a 3-halo or 3-tosyl derivative).
- Peroxidizing Agent: Methyl hydroperoxide (CH_3OOH) or a related reagent.
- Conditions:
 - Dissolve the starting material in an appropriate aprotic solvent (e.g., THF, DCM).
 - Add a base (e.g., NaH) to deprotonate the methyl hydroperoxide.

- Stir the reaction mixture at a controlled temperature, monitoring for product formation by TLC or LC-MS.
- Upon completion, quench the reaction and use standard workup and purification techniques (e.g., extraction, chromatography) to isolate the desired product.

Hypothetical Biological Activity and Signaling Pathway

Many indole derivatives exhibit biological activity by interacting with specific cellular signaling pathways. For instance, some 5-chloro-indole derivatives have been investigated as inhibitors of the Epidermal Growth Factor Receptor (EGFR) pathway, which is often dysregulated in cancer.

Below is a conceptual diagram illustrating a potential mechanism of action where a hypothetical 5-chloro-indole derivative inhibits the EGFR signaling pathway.

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References

- 1. Synthesis, Characterization and Cytotoxic Activity of new Indole Schiff Bases Derived from 2-(5-Chloro-3,3-Dimethyl-1,3-Dihydro-Indol-2-Ylidene)-Malonaldehyde with Aniline Substituted : Oriental Journal of Chemistry [orientjchem.org]
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